

Introduction: Identifying a Key Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Nitrophenyl)butyric acid

CAS No.: 7463-53-8

Cat. No.: B1630485

[Get Quote](#)

2-(4-Nitrophenyl)butyric acid, a substituted aromatic carboxylic acid, is a pivotal intermediate in the landscape of pharmaceutical and fine chemical synthesis.^{[1][2]} Its strategic importance is most notably demonstrated by its role as a precursor in the manufacturing of Indobufen, a potent anti-platelet aggregation agent.^{[3][4]} The compound's molecular architecture, which integrates a reactive carboxylic acid moiety with an electron-withdrawing nitrophenyl group, confers a unique chemical reactivity that makes it a versatile tool for synthetic chemists.^{[1][2]} This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's properties, synthesis pathways, analytical validation, and critical applications. The definitive identifier for this compound is its Chemical Abstracts Service (CAS) number.

CAS Number: 7463-53-8^{[1][2][5][6]}

The following diagram illustrates the primary identification and core application of this compound.

Caption: Core Identity and Primary Applications.

Physicochemical and Structural Properties

The utility of **2-(4-Nitrophenyl)butyric acid** in synthetic protocols is directly linked to its distinct physical and chemical characteristics. It typically presents as an off-white to light beige or yellow crystalline powder.[1][2] This solid-state form facilitates straightforward handling, weighing, and storage under standard laboratory conditions.[1] A summary of its key properties is presented below.

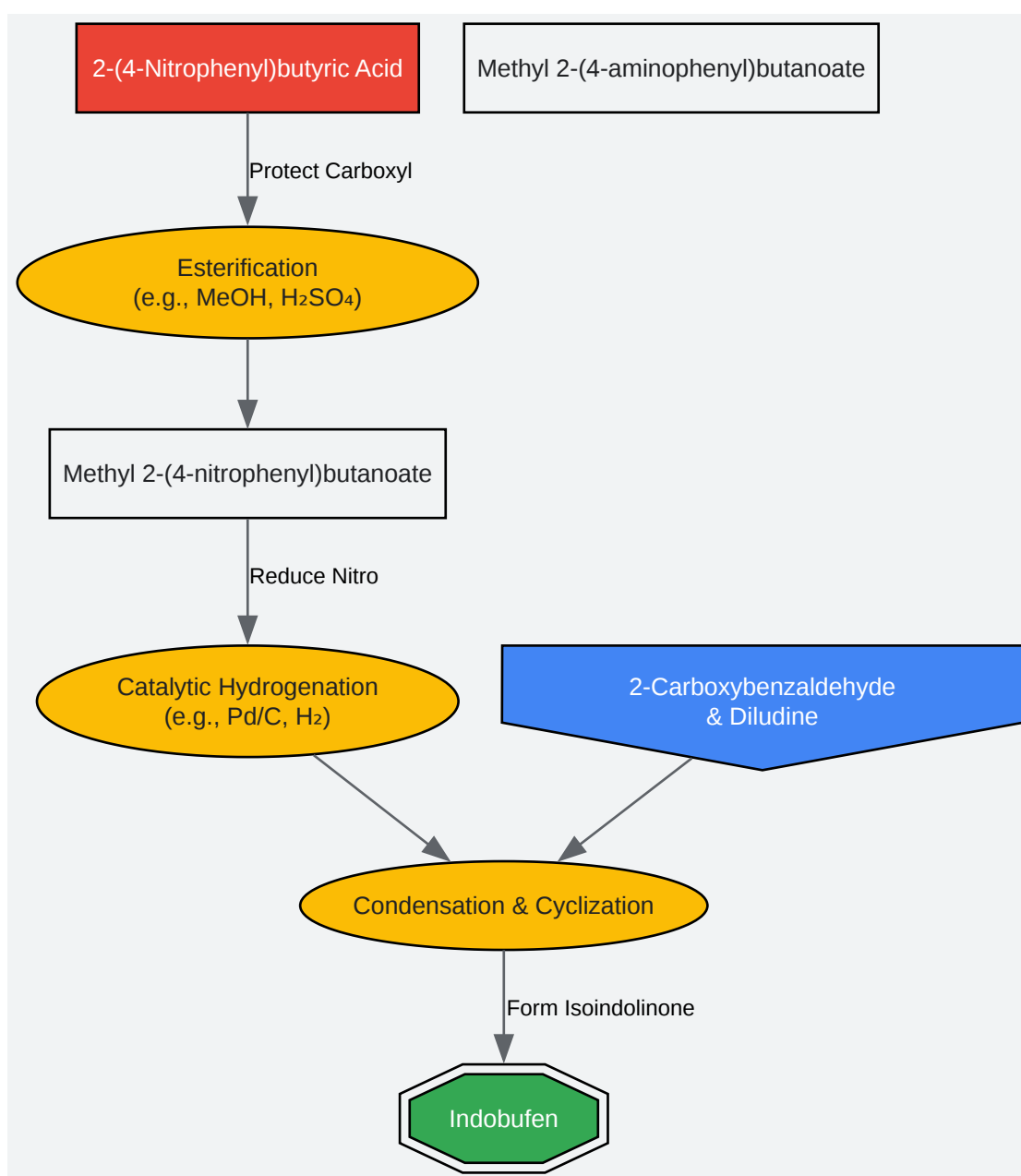
Property	Value	Source(s)
CAS Registry Number	7463-53-8	[2][5][6]
IUPAC Name	2-(4-nitrophenyl)butanoic acid	[6][7]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[5][6][7]
Molecular Weight	209.20 g/mol	[5][7]
Appearance	Off-white to light beige crystalline powder	[2][8]
Melting Point	121-123 °C	[2][3][4]
Boiling Point	371.2 ± 25.0 °C	[3][9]
Solubility	Sparingly soluble in water; Soluble in methanol, ethanol, acetone, chloroform.[1]	[1]
Stability	Generally stable under normal conditions; may degrade upon exposure to extreme heat, light, or strong acids/bases.[1]	[1]

Core Application: Synthesis of Indobufen

The primary industrial application of **2-(4-Nitrophenyl)butyric acid** is its function as the cornerstone intermediate for synthesizing Indobufen.[2][3][4] The synthesis pathway involves a multi-step process where the nitro group of the starting material is first reduced to an amine, forming 2-(4-aminophenyl)butyric acid. This is often achieved via catalytic hydrogenation. The

resulting amino acid is then condensed with other reagents to construct the final isoindolinone structure of Indobufen.

The workflow below outlines a modern, high-yield approach to Indobufen synthesis starting from **2-(4-Nitrophenyl)butyric acid**.



[Click to download full resolution via product page](#)

Caption: High-level workflow for Indobufen synthesis.[10]

Methodologies for Synthesis

Several synthetic routes to **2-(4-Nitrophenyl)butyric acid** have been established, each with distinct advantages regarding starting material availability, reaction conditions, and safety profiles. The choice of method often depends on the scale of production and the laboratory's capabilities.

Method 1: Nitration of 2-Phenylbutyric Acid

This is a classical electrophilic aromatic substitution approach. The causality is straightforward: a potent nitrating agent is used to introduce a nitro group onto the aromatic ring of the precursor.

Protocol:

- Cool a solution of 2-phenylbutyric acid (33.9 g) in concentrated sulfuric acid (340 ml) to -10 °C with continuous stirring.[\[11\]](#)
- Prepare a nitrating mixture of 70% nitric acid (39.4 ml) and acetic acid (170 ml).[\[11\]](#)
- Add the nitrating mixture dropwise to the sulfuric acid solution, ensuring the reaction temperature is maintained below 0 °C. This temperature control is critical to prevent over-nitration and side-product formation.
- After the addition is complete, allow the mixture to warm to 20 °C over a period of 1 hour.[\[11\]](#)
- Pour the reaction mixture into ice water to precipitate the crude product.[\[11\]](#)
- Isolate the off-white solid via filtration, wash thoroughly with ice water, and dry.[\[11\]](#)
- For purification, dissolve the crude solid in chloroform, separate any aqueous layer, and dry the chloroform layer over magnesium sulfate.[\[11\]](#)
- Remove the solvent under reduced pressure and recrystallize the resulting solid from a hot toluene/hexane mixture to yield pure **2-(4-nitrophenyl)butyric acid**.[\[11\]](#)

Method 2: Hydrolysis of Diethyl 2-ethyl-2-(4-nitrophenyl)malonate

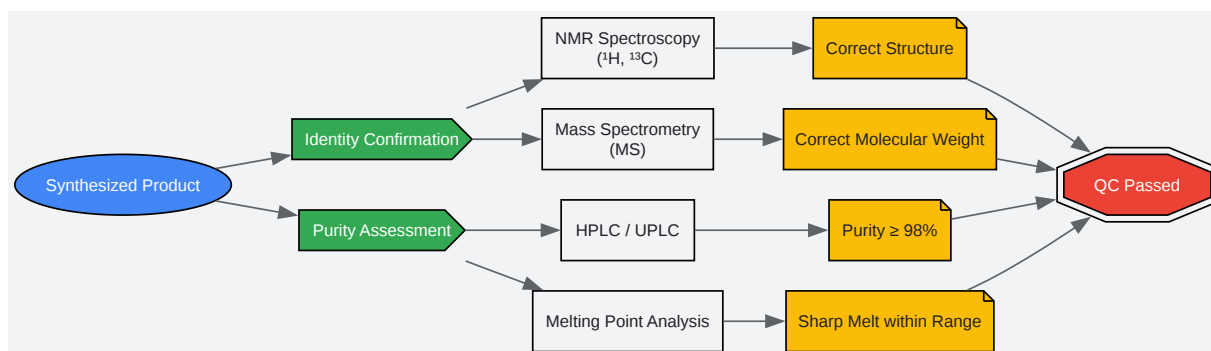
This method builds the carbon skeleton first and then reveals the carboxylic acid functionality through hydrolysis. It is an effective route when the malonic ester precursor is readily available.

Protocol:

- Dissolve diethyl 2-ethyl-2-(4-nitrophenyl)malonate (37.18 g, 0.12 mole) in 150 ml of ethanol. [\[12\]](#)
- Add a solution of sodium hydroxide (30.41 g, 0.76 mole) in 100 ml of water. The strong base is necessary to hydrolyze both ester groups and subsequently decarboxylate the resulting malonic acid intermediate.
- Heat the mixture under reflux for 3 hours. [\[12\]](#)
- Distill off the solvent in vacuo.
- Dissolve the residue in 200 ml of water and extract with 300 ml of ether to remove any unreacted starting material or non-acidic impurities. [\[12\]](#)
- Discard the ether layer and acidify the aqueous layer with concentrated hydrochloric acid. This protonates the carboxylate salt, causing the desired product to precipitate or become extractable.
- Extract the acidified aqueous layer again with ether.
- Separate the ether layer, wash it with a saturated sodium chloride solution, and dry it over magnesium sulfate. [\[12\]](#)
- Evaporate the ether in vacuo to yield 2-(4-nitrophenyl)-n-butyric acid. [\[12\]](#)

Analytical Characterization Workflow

Confirming the identity and purity of **2-(4-Nitrophenyl)butyric acid** is essential for its use in regulated applications like pharmaceutical synthesis. A multi-technique approach provides a self-validating system for quality control.



[Click to download full resolution via product page](#)

Caption: A typical quality control workflow.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides definitive structural confirmation by analyzing the chemical environment of hydrogen (^1H) and carbon (^{13}C) atoms.
- Mass Spectrometry (MS): Confirms the molecular weight (209.20 g/mol) and can provide fragmentation patterns to further validate the structure.[7]
- High-Performance Liquid Chromatography (HPLC): The primary technique for quantifying purity, separating the main compound from any impurities or starting materials. Assays typically require a purity of $\geq 98\%$.[8]
- Melting Point Analysis: A sharp melting point within the established range (121-123 °C) is a reliable indicator of high purity.[2][4]

Safety, Handling, and Storage

Proper handling of **2-(4-Nitrophenyl)butyric acid** is crucial to ensure laboratory safety. The compound is classified with several hazards according to the Globally Harmonized System (GHS).

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). It may also be harmful if swallowed (H302).[7]
- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles or a face shield, and a lab coat.[13][14] Work in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[13]
- Handling: Avoid creating dust. Wash hands thoroughly after handling.[13] Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials and sources of ignition or extreme heat.[1][8]

Conclusion

2-(4-Nitrophenyl)butyric acid (CAS 7463-53-8) is more than a simple chemical reagent; it is an enabling tool for complex molecular engineering, particularly in the pharmaceutical sector. Its well-defined physicochemical properties and predictable reactivity make it a reliable starting material. Understanding the nuances of its synthesis, handling, and analytical validation is paramount for any research or development professional aiming to leverage its synthetic potential. This guide serves as a foundational resource to support such endeavors, grounded in established protocols and safety considerations.

References

- Beijing Entrepreneur Science & Trading Co., Ltd. (n.d.). **2-(4-Nitrophenyl)butyric acid** CAS 7463-53-8.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding the Chemical Properties and Applications of **2-(4-Nitrophenyl)butyric Acid**.
- PrepChem.com. (n.d.). Synthesis of 2-(4-nitrophenyl)-n-butyric acid.
- PrepChem.com. (n.d.). Synthesis of **2-(4-nitrophenyl)butyric acid**.
- Guidechem. (n.d.). **2-(4-nitrophenyl)butyric acid** 7463-53-8.
- Home Sunshine Pharma. (n.d.). **2-(4-nitrophenyl)butyric Acid** CAS 7463-53-8.
- Alfa Chemistry. (n.d.). CAS 7463-53-8 **2-(4-Nitrophenyl)butyric acid**.
- ChemicalBook. (n.d.). **2-(4-NITROPHENYL)BUTYRIC ACID** | 7463-53-8.
- Patsnap. (n.d.). Synthesis method of 2-(4-nitrophenyl) butyric acid.
- Sigma-Aldrich. (n.d.). **2-(4-NITROPHENYL)BUTYRIC ACID** AldrichCPR.
- Chongqing Chemdad Co., Ltd. (n.d.). **2-(4-NITROPHENYL)BUTYRIC ACID**.

- National Center for Biotechnology Information. (n.d.). **2-(4-Nitrophenyl)butyric acid**. PubChem Compound Database.
- Hua, Y., Liu, B., Cai, J., Wang, T., & Cheng, M. (n.d.). Hectogram-Scale Synthesis of Indobufen from Diludine-Triggered Metal-Free Cascade. ResearchGate.
- Chemsrvc. (n.d.). 2-(4-nitrophenyl)butanoic acid | CAS#:46406-87-5.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of **2-(4-Nitrophenyl)butyric Acid** in Advancing Organic Synthesis.
- Fisher Scientific. (2014). Safety Data Sheet - Butyric Acid.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). **2-(4-Nitrophenyl)butyric acid** CAS 7463-53-8.
- Sigma-Aldrich. (n.d.). **2-(4-NITROPHENYL)BUTYRIC ACID** AldrichCPR.
- Biosynth. (2022). Safety Data Sheet - 4-Nitrophenyl butyrate.
- Pharmacy Research. (n.d.). CAS 7463-53-8 **2-(4-nitrophenyl)butyric Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 2-(4-Nitrophenyl)butyric acid CAS 7463-53-8-Beijing Entrepreneur Science & Trading Co., Ltd [entrepreneur-cn.com]
2. nbinno.com [nbinno.com]
3. 2-(4-nitrophenyl)butyric Acid CAS 7463-53-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
4. 2-(4-NITROPHENYL)BUTYRIC ACID | 7463-53-8 [chemicalbook.com]
5. Page loading... [guidechem.com]
6. alfa-chemistry.com [alfa-chemistry.com]
7. 2-(4-Nitrophenyl)butyric acid | C10H11NO4 | CID 24047 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. haihangchem.com [haihangchem.com]
9. alfa-labotrial.com [alfa-labotrial.com]
10. researchgate.net [researchgate.net]

- [11. prepchem.com \[prepchem.com\]](#)
- [12. prepchem.com \[prepchem.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. biosynth.com \[biosynth.com\]](#)
- To cite this document: BenchChem. [Introduction: Identifying a Key Synthetic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1630485/docs#introduction-identifying-a-key-synthetic-building-block\]](https://www.benchchem.com/product/b1630485/docs#introduction-identifying-a-key-synthetic-building-block)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

